In vitro biological activity of (R)-Repaglinide Ethyl Ester

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Compound of Interest

Compound Name:	*(R)-Repaglinide Ethyl Ester*
CAS No.:	*147770-08-9*
Cat. No.:	*B121641*

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An In-Depth Technical Guide to the In Vitro Biological Activity of **(R)-Repaglinide Ethyl Ester**

Executive Summary

Repaglinide, an insulin secretagogue of the meglitinide class, is a cornerstone in the management of type 2 diabetes mellitus.[1][2] Its therapeutic efficacy is attributed specifically to the (S)-enantiomer, which potently stimulates insulin release from pancreatic β-cells by closing ATP-sensitive potassium (K-ATP) channels.[1][3] In drug development and manufacturing, stereoisomers and related substances of the active pharmaceutical ingredient (API) must be rigorously characterized. This guide focuses on **(R)-Repaglinide Ethyl Ester**, a stereoisomer and ester derivative of the active drug.[4] We present a comprehensive framework for its in vitro biological characterization, designed for researchers, scientists, and drug development professionals. This document provides a logical, tiered approach to investigation, beginning with metabolic stability and proceeding through direct target engagement to functional cellular responses. The protocols herein are designed to be self-validating, providing a robust system for determining the pharmacological profile of this specific compound.

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Foundational Concepts: Mechanism of Insulin Secretion

(S)-Repaglinide and the K-ATP Channel Pathway

The canonical mechanism of action for (S)-Repaglinide involves its binding to the sulfonylurea receptor 1 (SUR1), the regulatory subunit of the pancreatic β-cell K-ATP channel.[5][6] This channel, a hetero-octameric complex of four Kir6.2 pore-forming subunits and four SUR1 subunits, serves as a critical link between cellular metabolism and electrical excitability.[7][8]

Under basal (low glucose) conditions, the intracellular ATP/ADP ratio is low, K-ATP channels are open, and the resulting K+ efflux maintains the β-cell in a hyperpolarized state.[9][10] Following a glucose load, cellular metabolism increases the ATP/ADP ratio, which triggers the closure of K-ATP channels.[9][11] This closure prevents K+ efflux, leading to membrane depolarization. The change in membrane potential activates voltage-gated Ca2+ channels, causing an influx of extracellular calcium.[6] The subsequent rise in intracellular Ca2+ concentration is the primary trigger for the exocytosis of insulin-containing granules.[12] (S)-Repaglinide mimics the effect of high ATP, directly binding to SUR1 to induce channel closure and stimulate insulin secretion in a glucose-dependent manner.[3][5][13]

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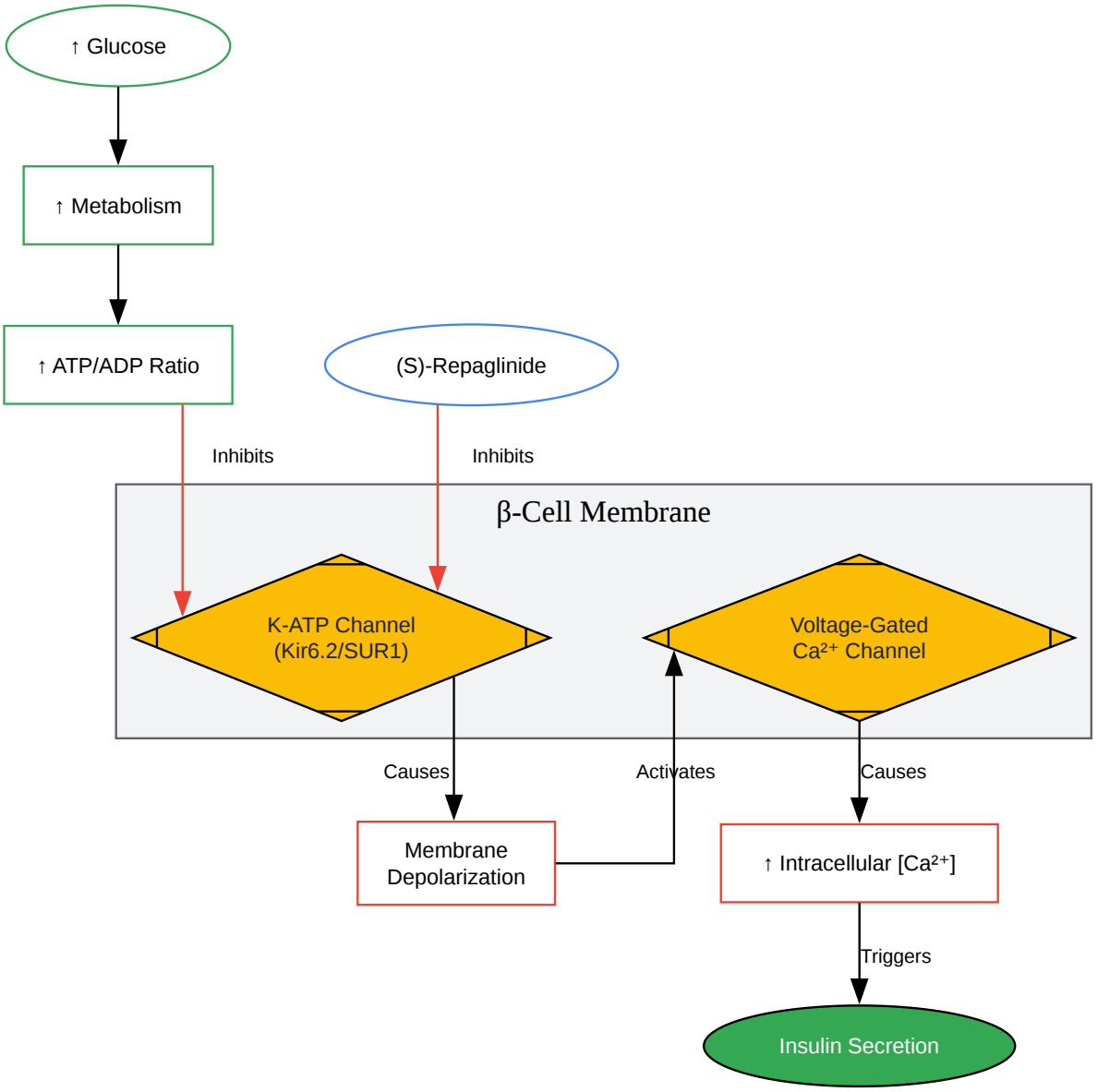

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Caption: Signaling pathway of (S)-Repaglinide-induced insulin secretion.

Investigative Strategy for (R)-Repaglinide Ethyl Ester

The core hypothesis is that **(R)-Repaglinide Ethyl Ester**, due to its stereochemistry and ester modification, will exhibit significantly lower, if any, direct activity on the K-ATP channel compared to the (S)-Repaglinide parent drug. Its biological activity is likely contingent upon its

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hydrolysis to (R)-Repaglinide. Our investigative strategy is therefore structured to first assess its metabolic fate before evaluating its direct and indirect effects on the insulin secretion pathway.

In Vitro Metabolic Profiling: Ester Hydrolysis

Causality: The primary question is whether the ethyl ester is a prodrug that can be converted to the active carboxylic acid form by cellular esterases. Human liver microsomes or S9 fractions are rich in these enzymes and provide a standard in vitro system to assess this biotransformation.[14][15]

Experimental Protocol: Metabolic Stability in Human Liver Microsomes

- Reagent Preparation:
  - Prepare a stock solution of **(R)-Repaglinide Ethyl Ester** (e.g., 10 mM in DMSO).
  - Thaw pooled Human Liver Microsomes (HLM) on ice. Dilute to a final concentration of 0.5 mg/mL in 0.1 M phosphate buffer (pH 7.4).
  - Prepare an NADPH-regenerating system solution (e.g., containing NADP+, glucose-6-phosphate, and glucose-6-phosphate dehydrogenase) in phosphate buffer.
- Incubation:
  - Pre-warm the HLM suspension and NADPH-regenerating system to 37°C for 5 minutes.
  - Initiate the reaction by adding the **(R)-Repaglinide Ethyl Ester** stock solution to the HLM suspension to achieve a final substrate concentration (e.g., 1 µM).
  - Immediately add the pre-warmed NADPH-regenerating system to start the reaction. The final DMSO concentration should be ≤0.1%.
- Time-Point Sampling:
  - At specified time points (e.g., 0, 5, 15, 30, 60 minutes), collect an aliquot (e.g., 50 µL) of the reaction mixture.

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- Immediately quench the reaction by adding the aliquot to 3 volumes of ice-cold acetonitrile containing an internal standard (e.g., a structurally similar, stable compound).

- Sample Processing & Analysis:
  - Vortex the quenched samples and centrifuge at high speed (e.g., 14,000 x g for 10 minutes) to pellet the protein.
  - Transfer the supernatant to a new plate or vial for analysis.
  - Analyze the samples by LC-MS/MS to quantify the remaining parent compound (**(R)-Repaglinide Ethyl Ester**) and the formation of the hydrolyzed metabolite ((R)-Repaglinide).[16]

Data Presentation & Interpretation

The data should be plotted as the percentage of remaining **(R)-Repaglinide Ethyl Ester** versus time. The formation of the (R)-Repaglinide metabolite should also be monitored.

Time (min)	(R)-Repaglinide Ethyl Ester (% Remaining)	(R)-Repaglinide (Peak Area)
0	100	0
5	Experimental Value	Experimental Value
15	Experimental Value	Experimental Value
30	Experimental Value	Experimental Value
60	Experimental Value	Experimental Value

Interpretation: Rapid disappearance of the ester accompanied by the appearance of the carboxylic acid form would indicate efficient hydrolysis. This result is critical, as it dictates which molecular entity should be used in subsequent target-based assays.

Target Engagement: K-ATP Channel Binding Affinity

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Causality: This assay directly measures the ability of the test compound to bind to its molecular target, the SUR1 subunit of the K-ATP channel. A competitive radioligand binding assay provides a quantitative measure of binding affinity (Ki).[6] The lack of binding would strongly suggest a lack of direct pharmacological activity.

Experimental Protocol: Competitive Radioligand Binding Assay

- Membrane Preparation:
  - Use membranes prepared from a cell line (e.g., HEK293) stably overexpressing the human Kir6.2/SUR1 channel.[6]
  - Thaw membrane aliquots on ice and resuspend in ice-cold Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.4). Determine protein concentration via a BCA assay.
- Assay Setup (96-well plate format):
  - Total Binding: Add membrane suspension, Assay Buffer, and a fixed concentration of a suitable radioligand (e.g., [3H]Repaglinide or [3H]Glibenclamide) at a concentration near its Kd.[17]
  - Non-Specific Binding (NSB): Add membrane suspension, radioligand, and a high concentration of an unlabeled competitor (e.g., 10 µM (S)-Repaglinide) to saturate all specific binding sites.[6]
  - Competitive Binding: Add membrane suspension, radioligand, and serial dilutions of the test compounds: **(R)-Repaglinide Ethyl Ester**, (R)-Repaglinide (if formed metabolically), and (S)-Repaglinide (positive control).
- Incubation and Filtration:
  - Incubate the plate at room temperature for a defined period (e.g., 60-90 minutes) to reach equilibrium.
  - Rapidly harvest the samples by filtration through a glass fiber filter plate (e.g., GF/B) using a cell harvester. This separates the membrane-bound radioligand from the free

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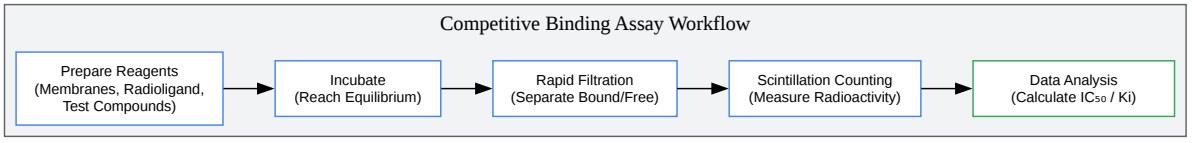
radioligand.

- Wash the filters multiple times with ice-cold wash buffer to remove unbound radioactivity.

- Detection and Analysis:
  - Allow the filters to dry, then add scintillation cocktail to each well.
  - Count the radioactivity in each well using a scintillation counter.
  - Calculate specific binding = Total Binding - NSB.
  - Plot the percent specific binding against the log concentration of the competitor and fit the data to a one-site competition model to determine the IC50. Calculate the Ki value using the Cheng-Prusoff equation.



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Caption: Workflow for the K-ATP channel competitive binding assay.

Data Presentation

Compound	Binding Affinity (Ki, nM)
(S)-Repaglinide (Control)	~0.4[17]
(R)-Repaglinide Ethyl Ester	Experimental Value
(R)-Repaglinide	Experimental Value

Functional Characterization: Electrophysiology

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Causality: This assay provides a direct functional readout of the compound's effect on K-ATP channel activity. While binding indicates interaction, electrophysiology confirms whether this interaction leads to a functional consequence (i.e., channel inhibition). Automated patch clamp (APC) systems offer the throughput required for concentration-response analysis.[18][19]

Experimental Protocol: Automated Patch Clamp (APC)

- Cell Culture:
  - Use a HEK293 cell line stably expressing the human Kir6.2/SUR1 channel. Culture under standard conditions with appropriate selection antibiotics.
  - Harvest cells at ~80% confluency using a non-enzymatic dissociation solution to ensure membrane integrity.
- APC System Setup:
  - Use a high-throughput APC platform (e.g., SyncroPatch 384PE).[18]
  - External Solution: A physiological salt solution (e.g., containing 5 mM KCl, 140 mM NaCl, 2 mM CaCl2, 1 mM MgCl2, 10 mM HEPES, pH 7.4).
  - Internal Solution: A solution mimicking the intracellular environment (e.g., containing 140 mM KCl, 1 mM MgCl2, 10 mM EGTA, 10 mM HEPES, pH 7.2 with KOH). Importantly, this solution should contain low/no ATP to ensure channels are basally active.[20]
- Experiment Execution:
  - Load cell suspension, internal solution, and external solution into the APC instrument.
  - The instrument will automatically achieve whole-cell patch clamp configuration.
  - Apply a voltage protocol (e.g., voltage ramps from -100 mV to +100 mV) to elicit K-ATP currents.
  - Establish a stable baseline current.

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- Apply cumulative concentrations of the test compound (**(R)-Repaglinide Ethyl Ester** or its metabolite) to the external solution.
- At the end of the experiment, apply a known K-ATP channel blocker (e.g., Glibenclamide or (S)-Repaglinide) at a maximal concentration to confirm the identity of the recorded current.[19]

- Data Analysis:
  - Measure the current amplitude at a specific voltage (e.g., +40 mV) for each concentration.
  - Normalize the data to the baseline current and plot the percent inhibition versus the log concentration of the compound.
  - Fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Data Presentation

Compound	K-ATP Channel Inhibition (IC50, µM)
(S)-Repaglinide (Control)	~0.02[17]
(R)-Repaglinide Ethyl Ester	Experimental Value
(R)-Repaglinide	Experimental Value

Integrated Cellular Response Assays

Causality: These assays assess the compound's effect in a more complex, physiologically relevant system—the pancreatic β-cell. They integrate the initial target interaction with the downstream signaling cascade.

Calcium Mobilization Assay

Rationale: As K-ATP channel closure is upstream of calcium influx, measuring changes in intracellular calcium provides a robust and sensitive readout of target engagement in an intact cell.[12][21]

Protocol:

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- Cell Culture: Plate a suitable β-cell line (e.g., INS-1E) in a 96-well black, clear-bottom plate.
- Dye Loading: Incubate cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) in a physiological buffer (e.g., Krebs-Ringer Bicarbonate buffer) containing a low glucose concentration (e.g., 2.5 mM).
- Assay:
  - Place the plate in a fluorescence plate reader equipped with an automated injection system.
  - Measure baseline fluorescence.
  - Inject serial dilutions of test compounds.
  - Continuously monitor the fluorescence signal over time.
  - As a positive control, inject a high concentration of KCl (e.g., 30 mM) at the end of the experiment to maximally depolarize the cells and elicit a maximal calcium response.[22]
- Analysis: Calculate the increase in fluorescence over baseline for each concentration and determine the EC50 from the resulting concentration-response curve.

Glucose-Stimulated Insulin Secretion (GSIS) Assay

Rationale: This is the definitive functional assay, measuring the ultimate physiological endpoint: insulin release.[23][24]

Protocol:

- Cell Culture: Plate β-cells (e.g., EndoC-βH5® or primary islets) and allow them to form a monolayer.
- Pre-incubation: Gently wash the cells and pre-incubate them in a low-glucose buffer (2.5 mM) for 1-2 hours to allow secretion to return to a basal level.
- Stimulation:

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- Remove the pre-incubation buffer.
- Add fresh buffer containing either low glucose (2.5 mM) or high glucose (16.7 mM), with or without serial dilutions of the test compounds.
- Incubate for a defined period (e.g., 60 minutes) at 37°C.

- Sample Collection: Collect the supernatant, which contains the secreted insulin.
- Quantification: Measure the insulin concentration in the supernatant using a sensitive immunoassay, such as ELISA or HTRF.
- Analysis: Normalize the secreted insulin to the total cellular protein or DNA content. Express results as fold-increase over the low-glucose control.

Data Presentation for Cellular Assays

Compound	Calcium Mobilization (EC50, µM)	Insulin Secretion (Fold increase at 10 µM)
(S)-Repaglinide (Control)	Expected Potent Value	Expected Significant Increase
(R)-Repaglinide Ethyl Ester	Experimental Value	Experimental Value
(R)-Repaglinide	Experimental Value	Experimental Value

Synthesis of Findings

This comprehensive in vitro evaluation provides a multi-faceted view of the biological activity of **(R)-Repaglinide Ethyl Ester**. By systematically assessing its metabolic fate, direct target binding, functional channel modulation, and downstream cellular effects, a clear and unambiguous pharmacological profile can be established. The results will definitively determine whether the compound is an inactive stereoisomer, a potential prodrug with altered kinetics, or possesses unexpected off-target activities. This information is crucial for informed decision-making in drug development, ensuring the safety and efficacy of the final pharmaceutical product.

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